

Handling and safety precautions for 4-Bromo-2-fluoro-5-methylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-fluoro-5-methylbenzonitrile

Cat. No.: B1517404

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Technical Support Center: 4-Bromo-2-fluoro-5-methylbenzonitrile

Welcome to the technical support center for **4-Bromo-2-fluoro-5-methylbenzonitrile**. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth, field-proven insights into the safe handling and effective use of this versatile chemical intermediate. Here, you will find troubleshooting guides and frequently asked questions (FAQs) in a direct question-and-answer format to address specific issues you may encounter during your experiments.

Section 1: Safety & Handling FAQs

This section addresses the critical safety precautions required when working with **4-Bromo-2-fluoro-5-methylbenzonitrile**. Adherence to these guidelines is paramount to ensure a safe laboratory environment.

Q1: What are the primary hazards associated with **4-Bromo-2-fluoro-5-methylbenzonitrile**?

A1: **4-Bromo-2-fluoro-5-methylbenzonitrile** is classified as a hazardous substance. The primary concerns are:

- Acute Toxicity: It is harmful if swallowed, in contact with skin, or if inhaled.

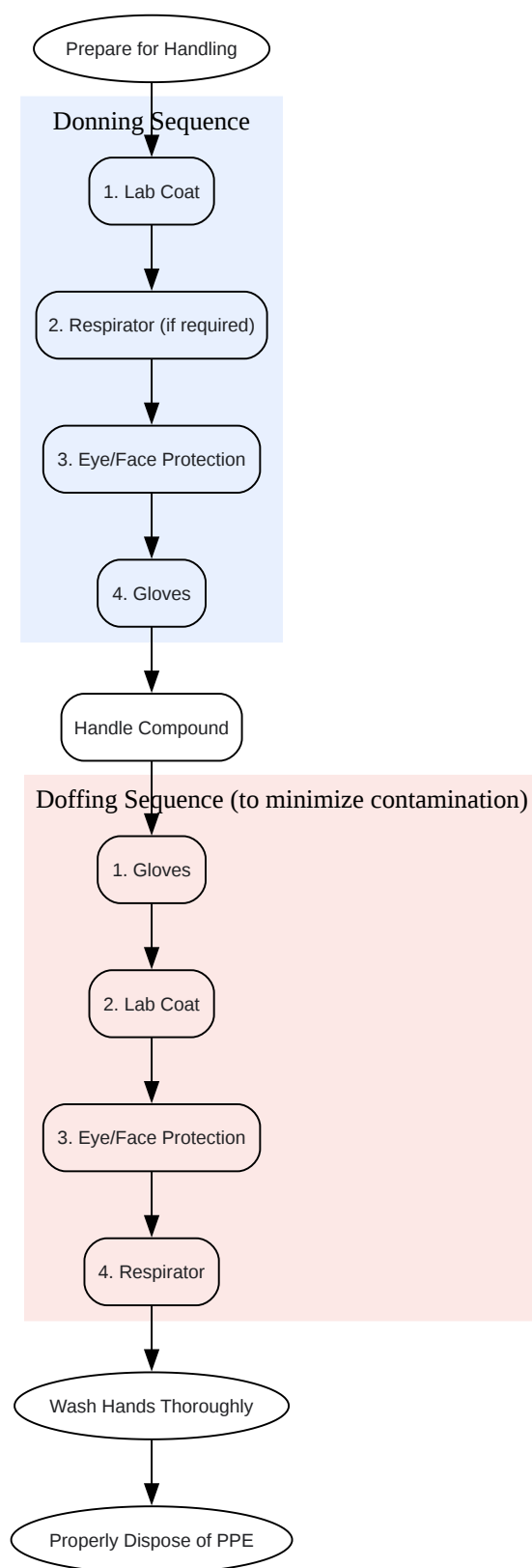
- Skin Irritation: It can cause significant skin irritation.
- Eye Irritation: It is known to cause serious eye irritation.
- Respiratory Irritation: Inhalation of dust or fumes may cause respiratory irritation.

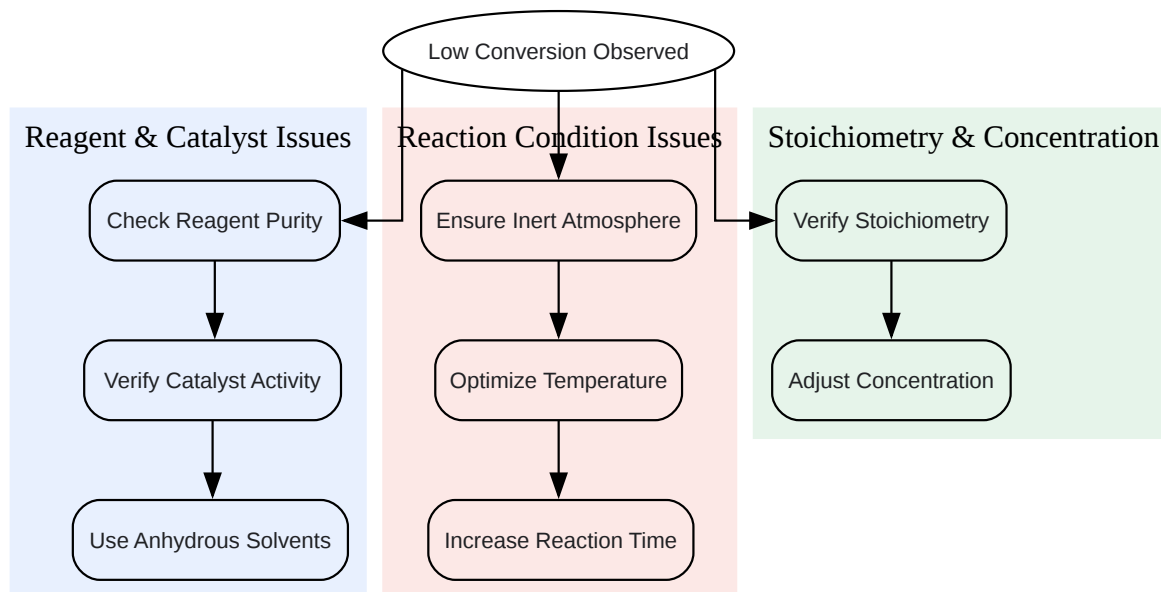
Q2: What Personal Protective Equipment (PPE) is mandatory when handling this compound?

A2: A comprehensive PPE strategy is essential. The following should be considered the minimum requirement:

- Eye and Face Protection: Chemical safety goggles or a full-face shield are necessary to protect against splashes and dust.
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, are required. Always inspect gloves for integrity before use and dispose of them properly after handling the compound.
- Body Protection: A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of potential for significant exposure, a chemical-resistant suit may be necessary.
- Respiratory Protection: All handling of the solid compound should be done in a well-ventilated fume hood. If a fume hood is not available or if aerosolization is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is mandatory.

Diagram: PPE Workflow for Handling **4-Bromo-2-fluoro-5-methylbenzonitrile**





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com